

An In-depth Technical Guide to the Chemical Properties of 3-Butylcyclohexanone

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Compound of Interest

Compound Name: 3-Butylcyclohexanone

Cat. No.: B8771617

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Introduction

3-Butylcyclohexanone, with the IUPAC name 3-butylcyclohexan-1-one, is a cyclic ketone that belongs to the class of substituted cyclohexanones. Its chemical structure consists of a cyclohexane ring with a butyl group attached to the third carbon atom and a ketone functional group at the first position. This compound is a structural isomer of other butyl-substituted cyclohexanones, such as the more commonly studied 4-tert-butylcyclohexanone. While data on **3-butylcyclohexanone** is not as extensive as for some of its isomers, this guide provides a comprehensive overview of its known chemical and physical properties, synthesis, and spectral information based on available literature and database entries.

Chemical and Physical Properties

Quantitative data for **3-Butylcyclohexanone** is summarized in the table below. It is important to note that experimental data for several physical properties, such as boiling point, melting point, and density, are not readily available in public databases. The provided information is based on computational predictions and database entries.

| Property | Value | Source |
|--|-----------------------------------|------------|
| IUPAC Name | 3-butylcyclohexan-1-one | PubChem[1] |
| CAS Number | 39178-69-3 | PubChem[1] |
| Molecular Formula | C ₁₀ H ₁₈ O | PubChem[1] |
| Molecular Weight | 154.25 g/mol | PubChem[1] |
| Boiling Point | Not available | |
| Melting Point | Not available | |
| Density | Not available | |
| Solubility | Not available | |
| Kovats Retention Index (Standard Polar) | 1711 | PubChem[1] |

Experimental Protocols

Synthesis of 3-Butylcyclohexanone

A common method for the synthesis of **3-butylcyclohexanone** involves the conjugate addition of a butyl group to a cyclohexenone derivative. A specific protocol is described below.[2]

Materials:

- Copper(I) bromide-dimethyl sulfide complex (CuBr·Me₂S)
- n-Butyllithium (n-BuLi)
- Tetrahydrofuran (THF)
- n-Butylmagnesium chloride (n-BuMgCl)
- 2-Cyclohexen-1-one
- Saturated aqueous ammonium chloride (NH₄Cl) solution

- Argon atmosphere

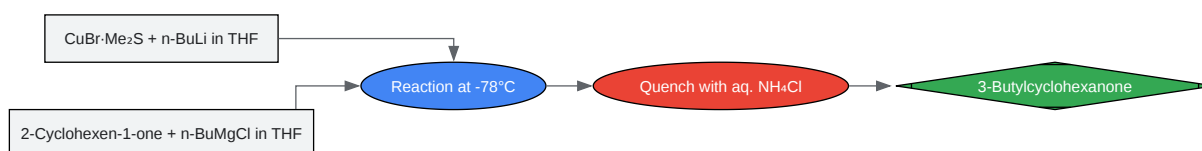
Procedure:

- A suspension of CuBr·Me₂S (26.3 mg, 0.128 mmol) in THF (5 mL) is prepared under an argon atmosphere and cooled to -78°C.
- One equivalent of n-BuLi is added to the suspension. The mixture is allowed to warm slightly, resulting in the formation of a bright yellow solid.
- The mixture is re-cooled to -78°C.
- Solutions of n-BuMgCl (25.0 equivalents) in THF (8 mL) and 2-cyclohexenone (0.3068 g, 3.19 mmol) in THF (8 mL) are added simultaneously and dropwise over a 5-minute period.
- The reaction mixture is stirred for an additional 10 minutes at -78°C.
- The reaction is quenched by the addition of a saturated aqueous NH₄Cl solution (7 mL).
- The product, **3-butylcyclohexanone**, is isolated and purified. The purity can be checked by gas-liquid chromatography (GLC). This procedure has been reported to yield pure **3-butylcyclohexanone** with a 94% yield.^[2]

Mandatory Visualization

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-butylcyclohexanone** as described in the experimental protocol.



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References

- 1. 3-Butylcyclohexanone | C₁₀H₁₈O | CID 566193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. prepchem.com [prepchem.com]
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